

Biotin-PEG7-Azide chemical structure and properties

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Compound of Interest

Compound Name: Biotin-PEG7-Azide

Cat. No.: B606151

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An In-Depth Technical Guide to Biotin-PEG7-Azide

For researchers, scientists, and drug development professionals, **Biotin-PEG7-Azide** has emerged as a critical tool in the field of bioconjugation and chemical biology. This technical guide provides a comprehensive overview of its chemical structure, properties, and core applications, supplemented with detailed experimental protocols and workflow visualizations.

Core Properties and Specifications

Biotin-PEG7-Azide is a heterobifunctional linker molecule that incorporates three key components: a biotin moiety for high-affinity binding to streptavidin and avidin, a hydrophilic polyethylene glycol (PEG) spacer, and a terminal azide group for covalent ligation via "click chemistry".

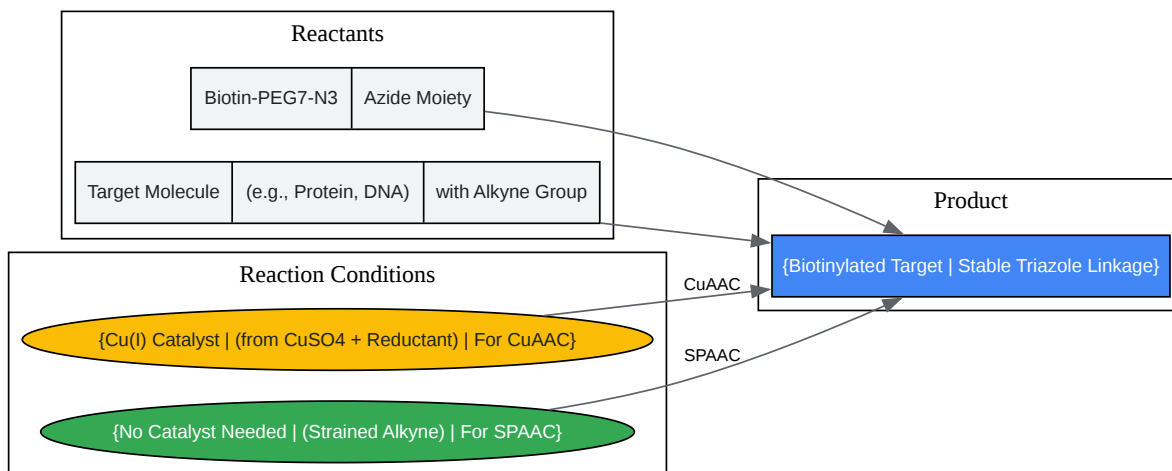
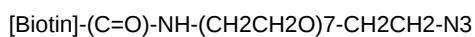
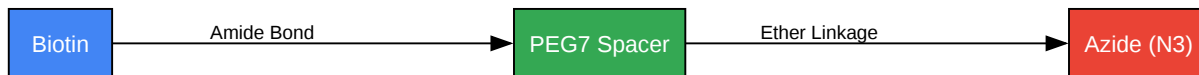
The central feature of this reagent is its discrete PEG linker (dPEG®), which consists of exactly seven ethylene glycol units. This defined length provides precise control over the spatial distance between biotin and the target molecule, a critical factor in optimizing molecular interactions and minimizing steric hindrance. The PEG spacer also imparts significant water solubility to the molecule and its conjugates, mitigating the aggregation issues often associated with hydrophobic biotin labels.^{[1][2][3][4]}

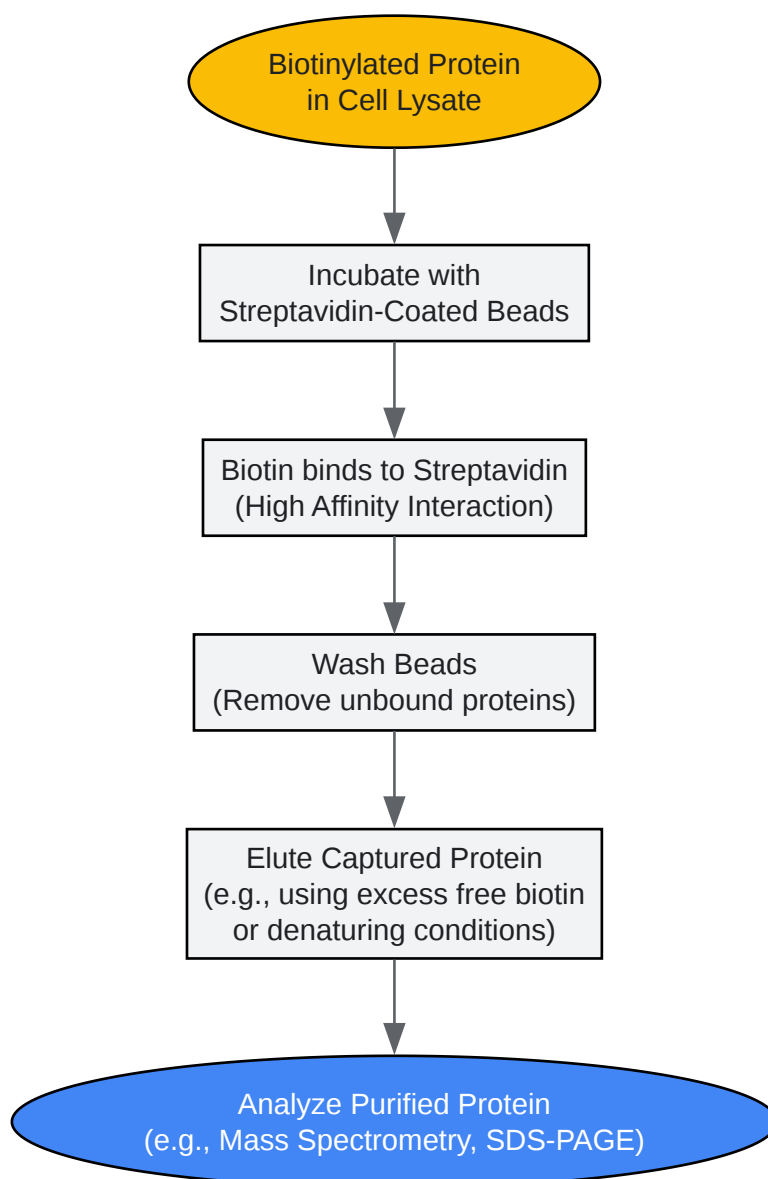
A summary of its key quantitative properties is provided below.

Property	Value	Citations
Chemical Formula	C ₂₆ H ₄₈ N ₆ O ₉ S	[5]
Molecular Weight	~620.76 g/mol	
CAS Number	1334172-75-6	
Purity	Typically >95%	
Appearance	Solid or viscous liquid	
Solubility	Soluble in DMSO, DMAC, Methylene Chloride; Water-soluble	
Spacer Arm Length	27 atoms (30.7 Å)	
Storage Conditions	Store at -20°C, desiccated. Protect from moisture. Allow to warm to room temperature before opening to prevent condensation.	

Chemical Structure and Functional Groups

The structure of **Biotin-PEG7-Azide** is designed for specific, sequential reactions. The azide (N₃) group serves as a chemical handle for bioorthogonal ligation, while the biotin serves as a powerful affinity tag.





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References

- 1. broadpharm.com [broadpharm.com]

- 2. Strain-Promoted Azide-Alkyne Cycloaddition [manu56.magtech.com.cn]
- 3. benchchem.com [benchchem.com]
- 4. neb.com [neb.com]
- 5. interchim.fr [interchim.fr]
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